

Albafuran A selectivity against other protein tyrosine phosphatases

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Albafuran A

CAS No.: 84323-14-8

Cat. No.: S623387

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Known Experimental Data on Albafuran A

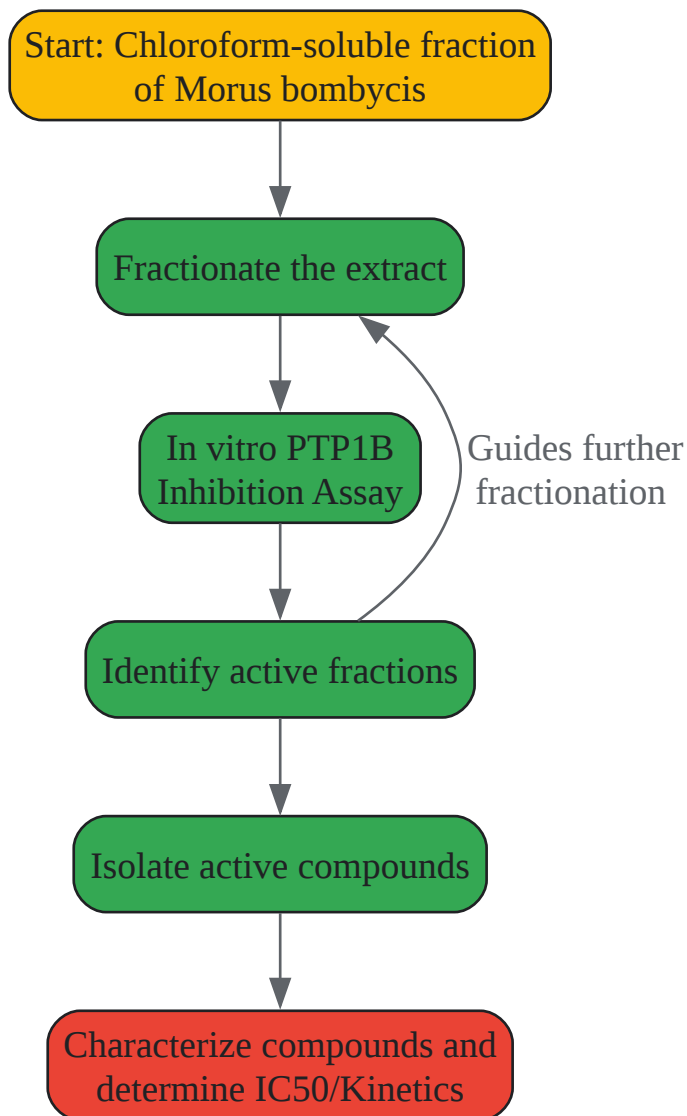
The table below summarizes the key experimental findings for **Albafuran A** as a PTP1B inhibitor, isolated from *Morus bombycis* [1].

Compound	Reported PTP1B IC ₅₀ (μM)	Inhibition Mechanism (vs. p-NPP substrate)	Source Organism
Albafuran A	13.8 μM	Mixed-type	<i>Morus bombycis</i>
Other Identified Compounds	2.7 - 13.8 μM	Mixed-type	<i>Morus bombycis</i>

The **IC₅₀ value** represents the half-maximal inhibitory concentration, indicating the compound's potency. A lower value signifies a more potent inhibitor. The **mixed-type inhibition mechanism**, determined via Lineweaver-Burk plot analysis, suggests that **Albafuran A** can bind to both the free enzyme and the enzyme-substrate complex, affecting both the binding affinity (K_m) and the catalytic rate (V_{max}) [1].

Detailed Experimental Protocol

The experimental data was generated through a **bioassay-guided fractionation** process, a common method for discovering active compounds from natural sources [1]. The general workflow is illustrated below:



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The key steps involved are:

- **In vitro PTP1B Inhibition Assay:** The primary screen measured the ability of extract fractions and isolated compounds to inhibit recombinant PTP1B enzyme activity. The reaction typically uses **p-nitrophenyl phosphate (p-NPP)** as a synthetic substrate. Upon dephosphorylation by PTP1B, p-NPP produces a yellow-colored product (p-nitrophenol) that can be quantified spectrophotometrically to determine enzyme activity [1].
- **Kinetic Analysis (Lineweaver-Burk Plots):** To determine the mechanism of inhibition, enzyme activity was measured at varying concentrations of both the substrate (p-NPP) and the inhibitor

(**Albafuran A**). The resulting data was plotted on a Lineweaver-Burk graph (double-reciprocal plot) to discern the pattern of inhibition, which was identified as mixed-type for **Albafuran A** [1].

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References

1. Protein tyrosine phosphatase 1B inhibitors isolated from *Morus bombycis* [academia.edu]

To cite this document: Smolecule. [Albafuran A selectivity against other protein tyrosine phosphatases]. Smolecule, [2026]. [Online PDF]. Available at:

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